

Compound of Interest

Compound Name: Benzyl formate

Cat. No.: B089892

An In-depth Technical Guide to **Benzyl Formate**

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents and intermediates is paramount.

Chemical Identity and Structure

Benzyl formate, also known as benzyl methanoate, is an organic compound classified as a benzyloxycarbonyl.^{[1][2]} It is the ester formed from benzyl alcohol and formic acid.

Chemical Formula: $C_8H_8O_2$ ^{[6][7][8]}IUPAC Name: **benzyl formate**^{[4][9]}CAS Number: 104-57-4^{[6][7][10]}Molecular Weight: 136.15 g/mol ^{[6][7][8]}

The structure of **benzyl formate** consists of a benzyl group attached to a formate ester.

```
graph Benzyl_Formate_Structure {
  layout=neato;
  node [shape=plaintext, fontsize=12, fontname="sans-serif", fontcolor="#202124"];
  edge [penwidth=1.5, color="#5F6368"];

  // Define nodes for atoms
  O1 [label="O", pos="0,0.5!", fontcolor="#EA4335"];
  O2 [label="O", pos="1.2,-0.8!", fontcolor="#EA4335"];
  C1 [label="C", pos="1,-0.1!"];
  H1 [label="H", pos="1.5,0.5!"];
  C2 [label="C", pos="-1.2,-0.5!"];
  H2 [label="H", pos="-1.2,-1.2!"];
  H3 [label="H", pos="-1.9,-0.2!"];
  C_ring [label="", shape=circle, style=filled, fillcolor="#FFFFFF", pos="-2.8,0.5!", width=1.5];
  C3 [label="C", pos="-2.5,0!"];
  C4 [label="C", pos="-3.5,0!"];
  C5 [label="C", pos="-4,1!"];
  C6 [label="C", pos="-3.2,1.7!"];
  C7 [label="C", pos="-2.2,1.5!"];
  C8 [label="C", pos="-1.8,0.5!"];
  H4 [label="H", pos="-3.8,-0.6!"];
  H5 [label="H", pos="-4.9,1.1!"];
  H6 [label="H", pos="-3.4,2.4!"];
  H7 [label="H", pos="-1.6,2!"];
  H8 [label="H", pos="-1.1,0.2!];
```

```
// Define bonds
C1 -- O1 [style=double, color="#34A853"];
C1 -- O2;
C1 -- H1;
O2 -- C2;
C2 -- H2;
C2 -- H3;
C2 -- C8;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C7;
C7 -- C8;
C8 -- C3;
C4 -- H4;
C5 -- H5;
C6 -- H6;
C7 -- H7;

// Aromatic ring representation
node [shape=none, label=""];
edge [style=dashed, color="#5F6368"];
C3 -- C5; C5 -- C7; C7 -- C3;

}
```

Caption: General experimental workflow for the synthesis of **benzyl formate**.

Applications in Research and Drug Development

Benzyl formate serves multiple roles in scientific and industrial settings.

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Flavor and Fragrance: Due to its pleasant fruity and floral aroma, it is widely used in the perfume and food industries.

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Chemical Intermediate: It is a valuable intermediate in organic synthesis. For instance, it is a precursor in the synthesis of various pharmaceuticals and agrochemicals.

- Solvent: It can be used as a solvent for cellulose esters.[10]
- Potential in Drug Development: The physicochemical properties of **benzyl formate** make it a candidate for inve

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